

# Z-L-Gla(OtBu)2-OH CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Z-L-Gla(OtBu)2-OH**

Cat. No.: **B554408**

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## Technical Guide: Z-L-Gla(OtBu)2-OH

This document provides a comprehensive overview of the chemical and physical properties of **Z-L-Gla(OtBu)2-OH**, a key reagent in synthetic chemistry. The information is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry.

## Chemical Identity and Properties

**Z-L-Gla(OtBu)2-OH**, with the systematic name N-alpha-(Benzylloxycarbonyl)-gamma-carboxy-L-glutamic-acid-gamma-di-t-butylester, is a protected amino acid derivative. The presence of the benzylloxycarbonyl (Z) group on the alpha-amino group and the di-tert-butyl ester protection on the gamma-carboxy group makes it a valuable building block in the synthesis of peptides and other complex organic molecules.

Data Presentation

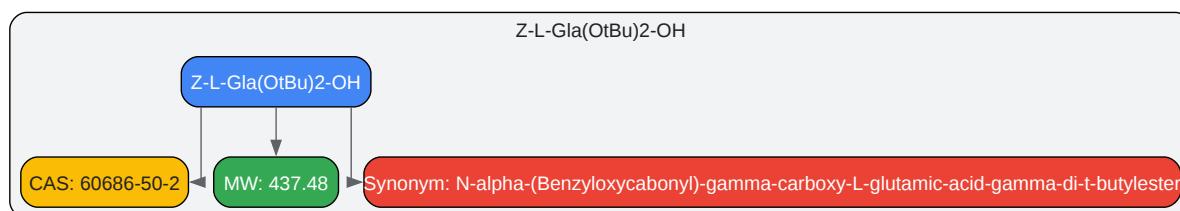
Identifier	Value	Source
CAS Number	60686-50-2	<a href="#">[1]</a>
Molecular Weight	437.48 g/mol	<a href="#">[1]</a>
Molecular Formula	C <sub>22</sub> H <sub>31</sub> NO <sub>8</sub>	<a href="#">[2]</a>
Synonyms	N-alpha-(Benzylloxycarbonyl)-gamma-carboxy-L-glutamic-acid-gamma-di-t-butylester, Z-g-carboxy-Glu(OtBu) <sub>2</sub> -OH	<a href="#">[1]</a>

Note: The molecular formula provided is for the closely related Z-DL-Gla(OtBu)<sub>2</sub>-OH.[\[2\]](#)

While detailed experimental protocols for the use of **Z-L-Gla(OtBu)<sub>2</sub>-OH** are specific to individual synthetic routes, its application generally involves standard peptide coupling techniques. The protecting groups are strategically chosen for their stability under certain conditions and their selective removal. The Z-group is typically removed by hydrogenolysis, while the tert-butyl esters are cleaved under acidic conditions.

#### Chemical Information Hierarchy

The following diagram illustrates the relationship between the different identifiers for this compound.



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### Diagram of Z-L-Gla(OtBu)2-OH Identifiers.

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## References

- 1. 60686-50-2 CAS MSDS (Z-L-GLA(OTBU)2-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Z-DL-Gla(OtBu)2-OH | C22H31NO8 | CID 11037509 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)